

6,7-Dihydroneridienone A molecular weight and formula

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Compound of Interest

Compound Name: 6,7-Dihydroneridienone A

Cat. No.: B118875

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6,7-Dihydroneridienone A: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Core Molecular Data

6,7-Dihydroneridienone A is a steroid compound isolated from plant species of the *Tithonia* genus, notably *Tithonia diversifolia* and *Tithonia suffruticosa*.^[1] Its fundamental molecular characteristics are summarized in the table below.

Property	Value
Molecular Formula	C ₂₁ H ₂₈ O ₃
Molecular Weight	328.45 g/mol
CAS Number	72959-46-7
Class	Steroid

Biological Context and Therapeutic Potential

While **6,7-Dihydroneridienone A** has been identified and isolated, there is a notable scarcity of in-depth research into its specific biological activities and mechanisms of action in publicly accessible scientific literature. The plants from which it is derived, particularly *Tithonia diversifolia*, have a history of use in traditional medicine for treating a variety of ailments.

Modern research into *Tithonia diversifolia* has revealed a range of biological activities, including anti-inflammatory, antimicrobial, and antimalarial properties. However, these effects are often attributed to other classes of compounds present in the plant, such as sesquiterpene lactones.

The specific contribution of **6,7-Dihydroneridienone A** to the overall therapeutic profile of *Tithonia* extracts remains an area for future investigation. As a steroid, it may possess functionalities that could be of interest in various therapeutic areas, but without dedicated studies, its potential remains speculative.

Experimental Protocols

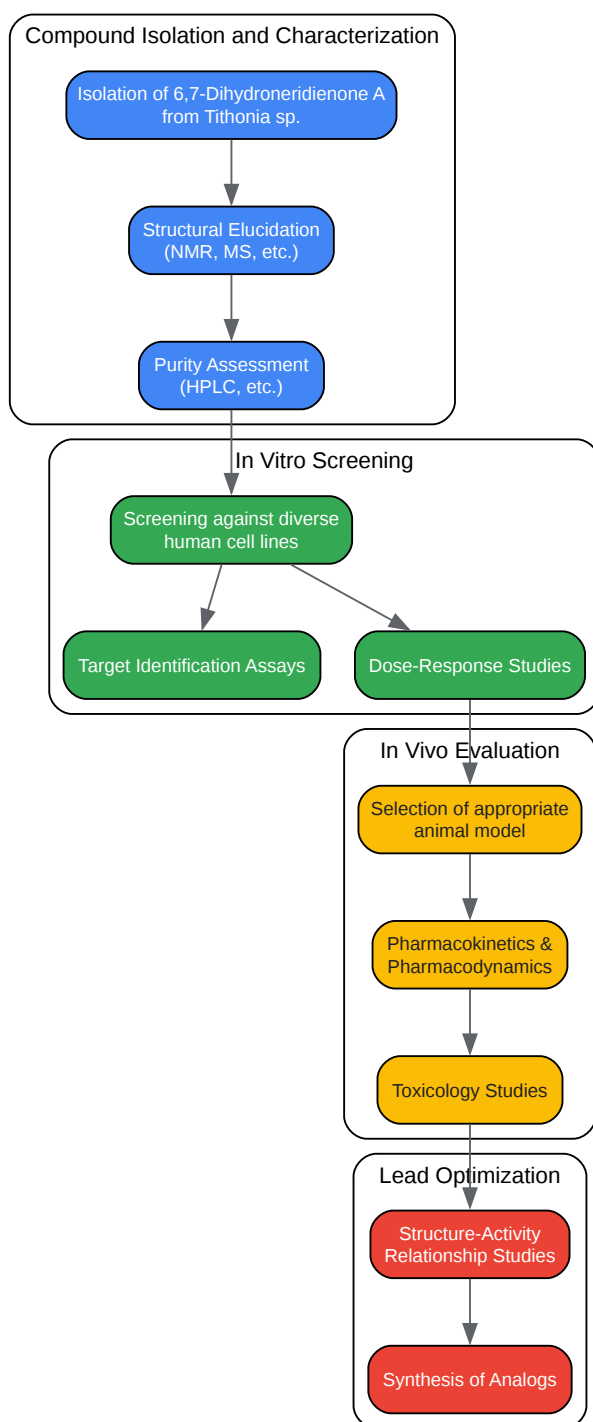
Detailed experimental protocols for the biological evaluation of **6,7-Dihydroneridienone A** are not currently available in the public domain. Further research would be required to establish methodologies for assessing its efficacy and safety. Such research would likely involve:

- In vitro assays: To screen for activity against various cell lines (e.g., cancer cell lines, immune cells) and to determine potential mechanisms of action.
- In vivo studies: To evaluate the compound's effects in animal models of disease, assessing its pharmacokinetics, pharmacodynamics, and toxicity.

Signaling Pathways and Logical Relationships

Due to the lack of research on the specific biological targets and mechanisms of action of **6,7-Dihydroneridienone A**, no signaling pathways directly involving this molecule have been elucidated.

To illustrate a hypothetical experimental workflow for future investigation of this compound, the following logical diagram is provided.



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Caption: A logical workflow for the future investigation of **6,7-Dihydroneridienone A**.

Conclusion

6,7-Dihydroneridienone A represents a structurally characterized natural product with an as-yet unexplored biological and therapeutic potential. The lack of available data highlights a significant opportunity for researchers in natural product chemistry and drug discovery to undertake novel investigations into this steroid. Future studies are essential to determine if **6,7-Dihydroneridienone A** possesses valuable pharmacological properties that could be developed for therapeutic applications.

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References

- 1. Nonanolides of natural origin: structure, synthesis, and biological activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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